

Application Notes and Protocols for Bik BH3 Antibody in Western Blot Analysis

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Compound of Interest

Compound Name: *Bik BH3*

Cat. No.: *B15137656*

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Introduction

Bik (Bcl-2-interacting killer), a founding member of the BH3-only protein family, is a potent pro-apoptotic protein crucial in the intrinsic pathway of apoptosis.[1][2] Its activity is primarily mediated through its single Bcl-2 homology 3 (BH3) domain, which allows it to interact with and antagonize anti-apoptotic Bcl-2 family members such as Bcl-2 and Bcl-xL.[1] This interaction leads to the activation of effector proteins Bax and Bak, ultimately resulting in mitochondrial outer membrane permeabilization, cytochrome c release, and caspase activation.[1][3] Primarily localized to the endoplasmic reticulum (ER), Bik can induce apoptosis by mobilizing calcium from the ER to the mitochondria. Given its central role in programmed cell death, the detection and quantification of Bik protein levels by Western Blot analysis are essential for apoptosis-related research and the development of novel cancer therapeutics.

This document provides detailed application notes and a comprehensive protocol for the use of **Bik BH3** antibodies in Western Blot analysis.

Data Presentation

Antibody and Protein Specifications

| Parameter | Value | Reference |
|----------------------------|--------------------------------|---|
| Target Protein | Bik (Bcl-2-interacting killer) | |
| Target Domain | BH3 (Bcl-2 homology 3) domain | |
| Organism Reactivity | Human, Mouse | Abcam, Cell Signaling Technology Datasheets |
| Predicted Molecular Weight | ~18 kDa | Abcam Datasheet |
| Observed Molecular Weight | 18-20 kDa | Cell Signaling Technology, Proteintech Datasheets |

Recommended Antibody Dilutions for Western Blot

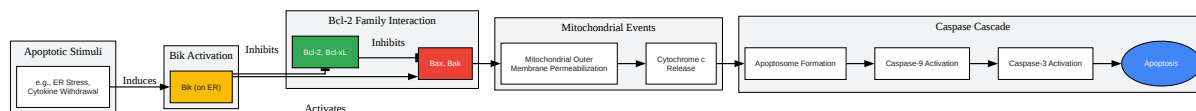
| Antibody Supplier | Recommended Starting Dilution | Reference |
|-----------------------------------|-------------------------------|-----------|
| Cell Signaling Technology (#4592) | 1:1000 | |
| Abcam (ab52982) | 1 - 2 µg/ml | |
| Proteintech (68438-1-Ig) | 1:2000 - 1:10000 | |
| MyBioSource (MBS9503474) | 1:500 - 1:1000 | |

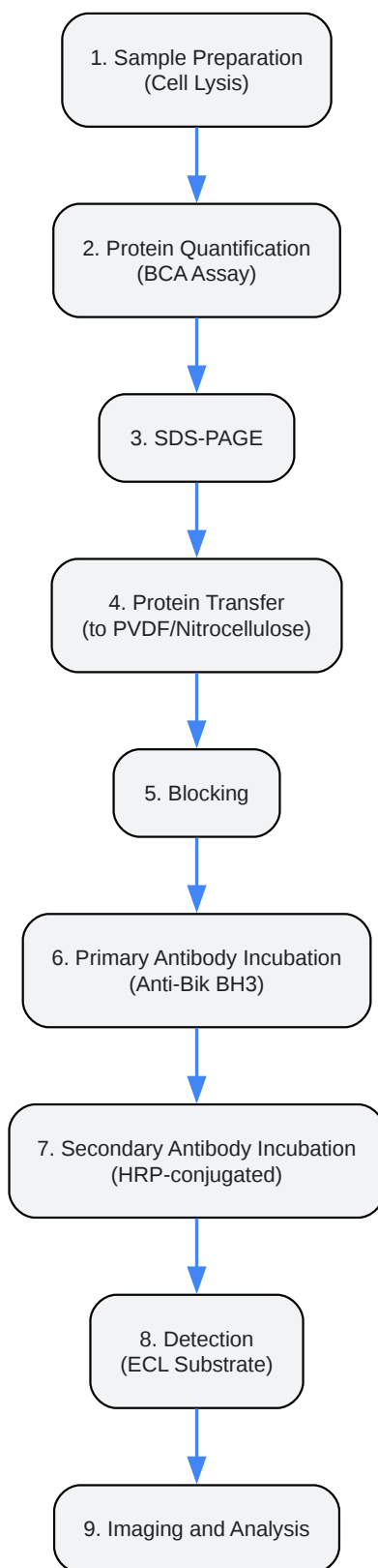
Recommended Positive and Negative Controls

| Control Type | Recommended Cell Lines/Tissues | Rationale | Reference |
|------------------|--|--|---|
| Positive Control | Jurkat, Raji, Ramos, PC-3, HT-29, SW480, Caco-2, THP-1, Daudi | Known to express endogenous levels of Bik protein. | Abcam, Cell Signaling Technology, Proteintech Datasheets, |
| Negative Control | Cell lines with confirmed low or no Bik expression (requires empirical validation or use of knockout cell lines) | To confirm antibody specificity and rule out non-specific binding. | |
| Loading Control | β -actin, GAPDH, or other housekeeping proteins | To ensure equal protein loading across all lanes. | |

Signaling Pathway

The following diagram illustrates the central role of Bik in the intrinsic apoptotic pathway.





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References

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